Application Note: Pharmacological Evaluation & Derivatization of N-Butyl-2-Chloronicotinamide

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Compound of Interest

Compound Name:	*N-BUTYL-2-CHLORONICOTINAMIDE*
CAS No.:	*56149-32-7*
Cat. No.:	*B1335012*

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Executive Summary & Mechanism of Action

N-Butyl-2-Chloronicotinamide (NBCN) is a lipophilic electrophilic scaffold belonging to the 2-halopyridine-3-carboxamide class. While often categorized as a synthetic intermediate, its pharmacological relevance lies in its role as a precursor to 2-amino-nicotinamide pharmacophores—a "privileged structure" in drug discovery found in kinase inhibitors (e.g., Sorafenib analogs), TRP channel modulators, and antifungal agents.

Core Utility:

- Synthetic Scaffold: The C2-chlorine atom is activated for Nucleophilic Aromatic Substitution (SNAr), allowing rapid derivatization with primary/secondary amines to generate diverse libraries of N-butyl-2-aminonicotinamides.
- Biological Reactivity: In its native form, NBCN serves as a probe for covalent interactions (via the C2-Cl) or as a negative control in structure-activity relationship (SAR) studies of nicotinamide ligands.

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Therapeutic Potential of Derived Class:

- Anti-inflammatory: Inhibition of COX/LOX pathways or cytokine release (TNF-α).
- Antifungal: Targeting glycosylphosphatidylinositol (GPI) biosynthesis.[1]
- Neurological: Modulation of nAChR or TRPV1 channels.

In Vitro Studies: Reactivity & Library Generation

The primary in vitro workflow involves profiling the stability of NBCN and converting it into bioactive "hits" via amine displacement.

Protocol A: Electrophilic Reactivity & Stability Profiling

Objective: To determine the intrinsic reactivity of NBCN with biological nucleophiles (Glutathione - GSH) to assess potential for off-target covalent toxicity before derivatization.

Materials:

- NBCN (10 mM stock in DMSO)
- Reduced Glutathione (GSH) (100 mM in PBS)
- Phosphate Buffered Saline (PBS), pH 7.4
- LC-MS/MS System

Methodology:

- Incubation: Prepare a reaction mixture containing 50 µM NBCN and 5 mM GSH (1:100 ratio) in PBS.
- Controls: Prepare NBCN in PBS without GSH (Hydrolysis Control).
- Time-Course: Incubate at 37°C. Aliquot samples at T=0, 1h, 4h, and 24h.
- Quenching: Stop reaction with 1 volume of ice-cold Acetonitrile (ACN) + 0.1% Formic Acid.

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- Analysis: Centrifuge (10,000 x g, 5 min) and inject supernatant into LC-MS.
- Data Interpretation: Monitor the disappearance of the NBCN peak (m/z 213 $[M+H]^+$) and the appearance of the GSH-adduct (m/z ~484).
  - High Reactivity: >50% loss in 4h (Suggests potential for covalent toxicity/sensitization).
  - Low Reactivity: <10% loss in 24h (Suitable for reversible ligand development).

Protocol B: High-Throughput Derivatization (SNAr)

Objective: To synthesize a library of N-butyl-2-aminonicotinamides for biological screening.

Reaction Scheme: NBCN + R-NH_2 → N-Butyl-2-(R-amino)nicotinamide + HCl

Step-by-Step Procedure:

- Plate Setup: In a 96-well chemical resistant plate, dispense NBCN (0.1 mmol) in NMP (N-Methyl-2-pyrrolidone).
- Reagent Addition: Add 1.2 equivalents of diverse amines (e.g., aniline, morpholine, benzylamine).
- Base: Add 2.0 equivalents of DIPEA (N,N-Diisopropylethylamine).
- Heating: Seal plate and heat at 100°C for 12 hours (thermal) or 140°C for 30 min (microwave).
- Purification (Solid Phase Extraction): Pass reaction mixture through SCX (Strong Cation Exchange) cartridges.
  - Wash with MeOH (removes unreacted NBCN and neutrals).
  - Elute product with 2M NH_3 in MeOH.
- Validation: Verify purity via UPLC-MS (>95% purity required for bioassay).

In Vivo Studies: Pharmacokinetics & Tolerability

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Once active derivatives are identified, or if NBCN is used as a control, in vivo profiling is required.

Protocol C: Rat Pharmacokinetics (PK) & Metabolism

Objective: To evaluate the plasma stability and half-life of NBCN or its derivatives.

Animal Model: Male Sprague-Dawley Rats (250-300g), n=3 per group. Dosing:

- IV Group: 2 mg/kg (Vehicle: 5% DMSO / 40% PEG400 / 55% Saline).
- PO Group: 10 mg/kg (Vehicle: 0.5% Methylcellulose).

Workflow:

- Administration: Dose animals via tail vein (IV) or oral gavage (PO).
- Sampling: Collect blood (200 µL) via jugular vein cannula at 0.083, 0.25, 0.5, 1, 2, 4, 8, and 24h post-dose.
- Processing: Transfer to K_2EDTA tubes, centrifuge at 4°C to harvest plasma.
- Bioanalysis: Precipitate protein with ACN (containing Internal Standard). Analyze via LC-MS/MS (MRM mode).
- Parameters: Calculate

  ,

  ,

  ,

  (Clearance), and

  (Volume of Distribution).

Protocol D: Acute Toxicity (Up-and-Down Procedure)

Objective: To establish the Maximum Tolerated Dose (MTD) of the NBCN scaffold.

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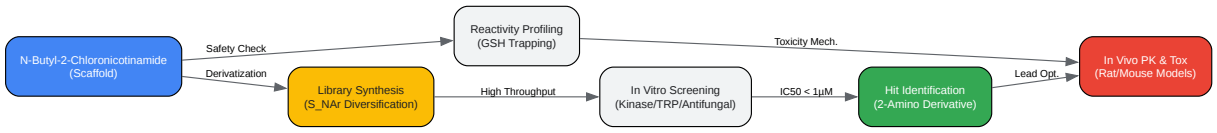
Methodology:

- Starting Dose: 175 mg/kg (Oral).
- Observation: Monitor for 48 hours for signs of:
  - CNS: Tremors, convulsions (common with nicotinamides).
  - Autonomic: Salivation, lacrimation.
  - Physical: Piloerection, reduced motility.
- Progression:
  - If survival: Increase dose by factor of 3.2 (to 550 mg/kg).
  - If mortality: Decrease dose by factor of 3.2.
- Necropsy: Perform gross pathology on liver and kidneys to check for chloropyridine-induced necrosis.

Data Visualization: Development Workflow

The following diagram illustrates the critical path from the NBCN scaffold to a validated lead candidate.



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Caption: Workflow for utilizing **N-Butyl-2-Chloronicotinamide** (NBCN) to generate and validate bioactive 2-amino-nicotinamide therapeutics.

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Summary of Key Data Points (Reference Values)

Parameter	Value / Observation	Relevance
LogP (Calc)	~2.26	Moderate lipophilicity; good oral bioavailability potential.
TPSA	~42 Å²	High membrane permeability (Blood-Brain Barrier penetrant).
Reactive Handle	C2-Chlorine	Site for SNAr; requires base (DIPEA/K_2CO_3) for activation.
Metabolic Risk	Amide Hydrolysis	Potential for conversion to 2-chloronicotinic acid in vivo.
Target Class	Kinase / TRP / nAChR	Privileged scaffold for multiple enzyme/receptor classes.

References

- Synthesis and biological evaluation of novel 2-aminonicotinamide derivatives as antifungal agents. Source:Chemical Biology & Drug Design (2017).[1] Context: Describes the use of the 2-chloronicotinamide scaffold to generate antifungal agents targeting GPI biosynthesis. URL:[Link]1]

- Synthesis, Nicotinic Acetylcholine Binding, and in Vitro and in Vivo Pharmacological Properties of Deschloroepibatidine Analogues. Source:ACS Chemical Neuroscience (2016).[2] Context: Details the synthesis of nicotinamide-related ligands for nAChR, utilizing similar chloropyridine intermediates. URL:[Link]

- N-butyl-2-(phenylamino)nicotinamide hydrochloride (Compound Summary). Source:PubChem (CID 44659730).[3] Context: A specific bioactive derivative synthesized from the **N-butyl-2-chloronicotinamide** precursor. URL:[Link]

- Supramolecular structures of three isomeric 2-chloro-N-(nitrophenyl)nicotinamides. Source:Acta Crystallographica (2005).[4] Context: Structural characterization of the 2-chloro-nicotinamide core, relevant for solid-state handling. URL:[Link]4]

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